

# LASSBio-1135 Technical Support Center: Stability, Storage, and Experimental Best Practices

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## Compound of Interest

Compound Name: LASSBio-1135

Cat. No.: B10816846

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Welcome to the technical support center for **LASSBio-1135**, a potent dual antagonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) and an inhibitor of Tumor Necrosis Factor-alpha (TNF- $\alpha$ ) production. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and effective use of **LASSBio-1135** in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **LASSBio-1135**?

A1: Proper storage of **LASSBio-1135** is crucial to maintain its integrity and activity. For optimal stability, please adhere to the following guidelines.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q2: How should I prepare a stock solution of **LASSBio-1135**?

A2: To prepare a stock solution, dissolve **LASSBio-1135** in an appropriate solvent. Dimethyl sulfoxide (DMSO) is a commonly used solvent for creating concentrated stock solutions.[\[1\]](#)[\[2\]](#)[\[3\]](#) For cellular experiments, it is advisable to prepare a stock solution at a concentration at

least 1000 times higher than the final working concentration to minimize the solvent's effect on the cells.[3]

Q3: Is **LASSBio-1135** sensitive to light?

A3: Yes, compounds requiring light-protected storage are typically shipped in amber glass bottles, suggesting that exposure to light should be minimized.[3] It is recommended to store **LASSBio-1135**, both in its solid form and in solution, protected from light.

Q4: What is the mechanism of action of **LASSBio-1135**?

A4: **LASSBio-1135** is a multi-target compound. It acts as a non-competitive antagonist of the TRPV1 receptor, a key player in pain and inflammation pathways.[4][5][6][7] Additionally, it inhibits the production of the pro-inflammatory cytokine TNF- $\alpha$ . This inhibition is achieved by reducing the phosphorylation of p38 Mitogen-Activated Protein Kinase (MAPK), a critical step in the signaling pathway leading to TNF- $\alpha$  synthesis.[4][5]

## Stability and Storage Data

To ensure the longevity and reliability of **LASSBio-1135** in your experiments, please refer to the following stability and storage recommendations.

Form	Storage Temperature	Duration	Special Conditions
Powder	-20°C	3 years	Protect from light.[3]
	4°C	2 years	Protect from light.[1]
In Solvent (Stock Solution)	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.[3]
	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.[1]

## Experimental Protocols & Methodologies

### Solution Preparation for In Vivo and In Vitro Studies

For In Vivo Oral Administration:

A common formulation for oral administration of **LASSBio-1135** involves creating a suspension. For example, **LASSBio-1135** can be suspended in a 5% arabic gum solution in saline.[4][5]

Another detailed protocol for preparing a clear solution for in vivo use is as follows:

- Prepare a stock solution of **LASSBio-1135** in DMSO (e.g., 6.7 mg/mL).[1]
- To prepare a 1 mL working solution, take 100  $\mu$ L of the DMSO stock solution and add it to 400  $\mu$ L of PEG300, mixing thoroughly.[1]
- Add 50  $\mu$ L of Tween-80 to the mixture and mix again.[1]
- Finally, add 450  $\mu$ L of saline to reach the final volume of 1 mL.[1]

For In Vitro Cell-Based Assays:

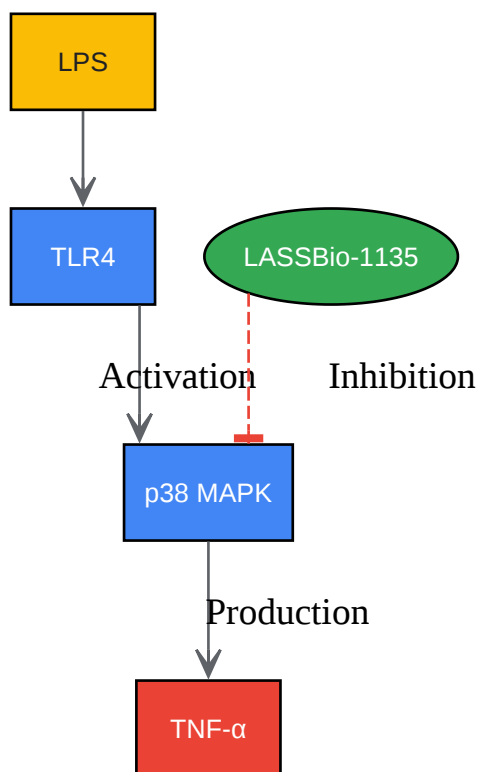
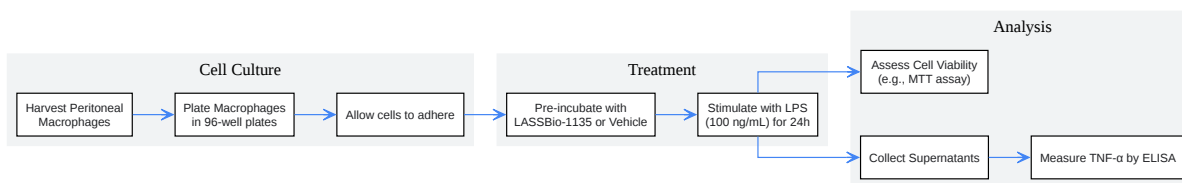
For cell-based assays, a stock solution of **LASSBio-1135** is typically prepared in DMSO. The final concentration of DMSO in the cell culture medium should be kept low (ideally  $\leq 0.1\%$ ) to avoid solvent-induced toxicity.[8]

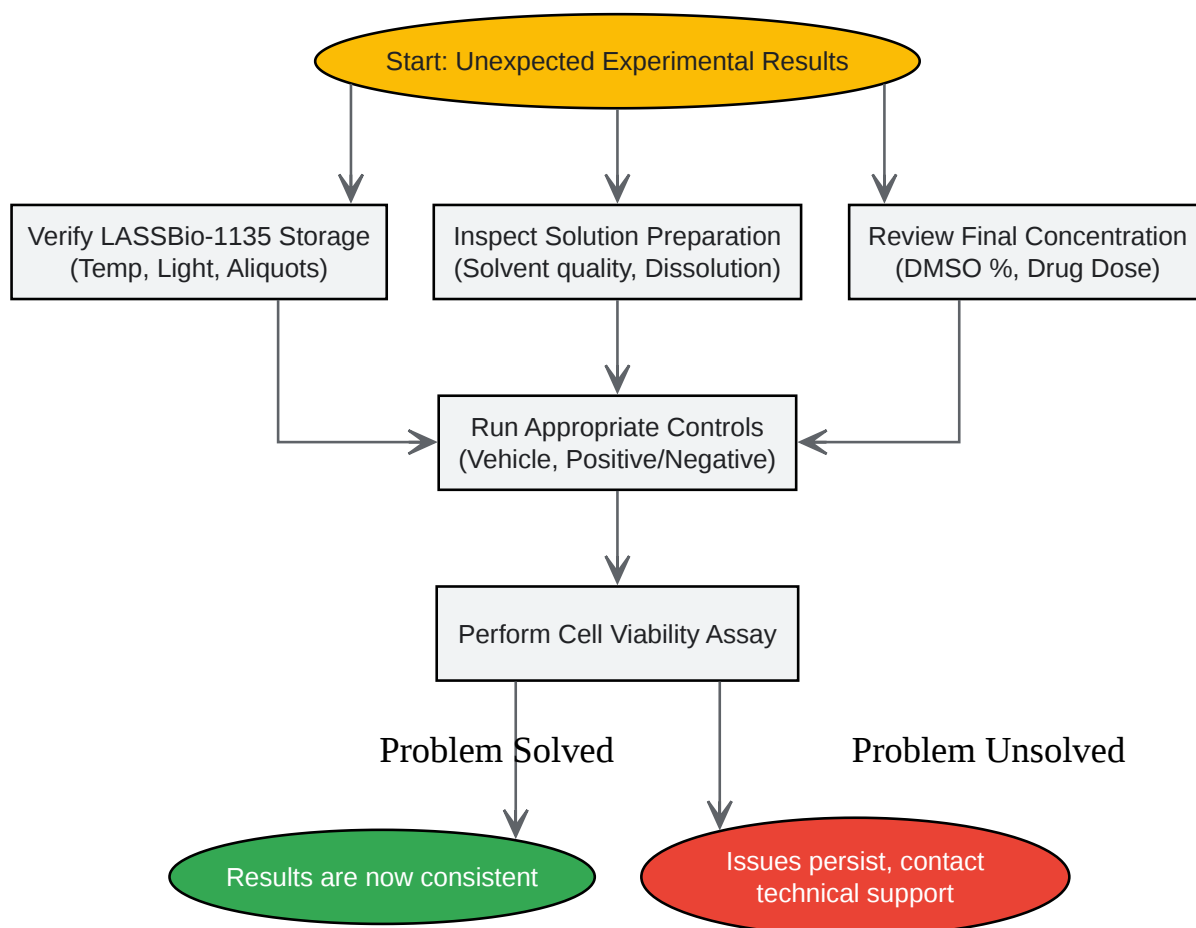
Solubility Data:

Solvent	Solubility	Notes
DMSO	6.67 mg/mL (23.29 mM)	Ultrasonic and warming to 60°C may be required. Use newly opened, non-hygroscopic DMSO for best results.[1]
DMSO	2.87 mg/mL (10.02 mM)	Sonication is recommended.[3]

# Experimental Workflow: Inhibition of TNF- $\alpha$ Production in Macrophages

This workflow outlines the key steps to assess the inhibitory effect of **LASSBio-1135** on TNF- $\alpha$  production in macrophages.





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